

# synonyms and alternative names for (2,3-Dihydroxypropyl)trimethylammonium chloride

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## Compound of Interest

Compound Name:	(2,3-Dihydroxypropyl)trimethylammonium chloride
Cat. No.:	B1217662

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## An In-Depth Technical Guide to (2,3-Dihydroxypropyl)trimethylammonium chloride

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**(2,3-Dihydroxypropyl)trimethylammonium chloride**, a quaternary ammonium compound, is a versatile molecule with a growing presence in various scientific and industrial sectors. Its unique structure, featuring a positively charged ammonium group and two hydroxyl moieties, imparts a range of desirable properties, including high water solubility and the ability to interact with various surfaces. This guide provides a comprehensive overview of its chemical identity, properties, synthesis, and key applications, with a focus on information relevant to research and development.

## Nomenclature and Chemical Identity

Correctly identifying a chemical compound is crucial for accurate research and communication. **(2,3-Dihydroxypropyl)trimethylammonium chloride** is known by a variety of synonyms and alternative names across different databases and commercial products.

Table 1: Synonyms and Alternative Names

Type	Name
IUPAC Name	2,3-dihydroxypropyl(trimethyl)azanium chloride[1]
CAS Registry Number	34004-36-9[1]
Common Synonyms	Dihydroxypropyltrimonium chloride[2]
1-Propanaminium, 2,3-dihydroxy-N,N,N-trimethyl-, chloride[2]	
Ammonium, (2,3-dihydroxypropyl)trimethyl-, chloride[2]	
2,3-dihydroxy-n,n,n-trimethylpropan-1-aminium chloride[2]	
Commercial Names	Glycerol Quat™[3]
Quat 188[4][5][6]	
Other Identifiers	EINECS 251-783-2[7]
UNII-V5RP514IX5[7]	

## Physicochemical Properties

The utility of **(2,3-Dihydroxypropyl)trimethylammonium chloride** in various applications is dictated by its physical and chemical characteristics.

Table 2: Physicochemical Properties

Property	Value	Reference
Molecular Formula	C6H16CINO2	<a href="#">[1]</a>
Molecular Weight	169.65 g/mol	<a href="#">[1]</a>
Appearance	White to off-white solid	<a href="#">[8]</a>
Solubility	Highly soluble in water	<a href="#">[9]</a>
Hydrogen Bond Donor Count	2	<a href="#">[7]</a>
Hydrogen Bond Acceptor Count	3	<a href="#">[7]</a>
LogP	-3.95020	<a href="#">[7]</a>
Storage Temperature	Inert atmosphere, Room Temperature	<a href="#">[7]</a>

## Applications in Research and Development

The unique properties of **(2,3-Dihydroxypropyl)trimethylammonium chloride** have led to its use in several areas of research and product development.

## Humectant in Personal Care and Dermatological Formulations

Marketed as Glycerol Quat™, this molecule has been shown to be an effective moisturizing agent.[\[3\]](#) Its high hygroscopicity, attributed to the dihydroxypropyl group, allows it to attract and retain moisture. Clinical studies have demonstrated that formulations containing "Glycerol Quat" in combination with glycerol and hydroxyethylurea show significantly greater improvements in skin hydration compared to glycerol alone.[\[10\]](#)[\[11\]](#) This combination was also effective in reducing dryness associated with eczema.[\[10\]](#)[\[11\]](#)

Table 3: Comparative Skin Hydration Data

Parameter	Glycerol	Glycerol Quat™ Combination	Reference
Improvement in Visual Dryness (Day 4)	1.33	1.67	<a href="#">[10]</a>
Increase in Skin Hydration (Capacitance)	Significant improvement over baseline	Significantly greater improvement than glycerol alone (P=.007)	<a href="#">[10]</a>

## Cationizing Agent for Polymer Modification

A significant application of **(2,3-Dihydroxypropyl)trimethylammonium chloride** is in the synthesis of cationic polymers, particularly cationic starch.[\[12\]](#) The positively charged quaternary ammonium group can be grafted onto natural polymers like starch and cellulose, modifying their properties for various industrial uses. Cationic starch is widely used in the paper industry to enhance strength and as a flocculant in water treatment.[\[2\]](#)[\[4\]](#)

## Antimicrobial Properties

As a quaternary ammonium compound, **(2,3-Dihydroxypropyl)trimethylammonium chloride** exhibits antimicrobial activity.[\[2\]](#) While specific quantitative data on its efficacy is not extensively published in the reviewed literature, quaternary ammonium compounds, in general, are known to disrupt the cell membranes of microorganisms, leading to cell death.[\[2\]](#) This property makes it a potential component in disinfectant formulations and as a preservative.

## Experimental Protocols

### Synthesis of **(2,3-Dihydroxypropyl)trimethylammonium chloride**

A general and efficient method for the synthesis of this compound involves the reaction of  $(\pm)$ -3-chloro-1,2-propanediol with trimethylamine in an aqueous solution.[\[2\]](#)

Materials:

- $(\pm)$ -3-chloro-1,2-propanediol

- 30% aqueous solution of trimethylamine
- Deionized water
- Ethyl acetate
- 500 mL three-neck flask equipped with a condenser and stirrer
- Heating mantle
- Rotary evaporator

**Procedure:**

- To a 500 mL three-neck flask, add ( $\pm$ )-3-chloro-1,2-propanediol (0.452 mol), 178.00 g of a 30% aqueous solution of trimethylamine (0.904 mol), and 50 mL of deionized water.[2]
- Heat the reaction mixture to 90 °C and maintain this temperature with continuous stirring for 16 hours to ensure the complete reaction of 3-chloro-1,2-propanediol.[2]
- After 16 hours, cool the reaction mixture to 20 °C.[2]
- Extract the aqueous solution three times with 100 mL of ethyl acetate to remove any organic impurities.[2]
- Collect the aqueous phase and concentrate it to dryness using a rotary evaporator to obtain the white solid product.[2]

## Protocol for the Synthesis of Cationic Starch

This protocol describes a common method for the cationization of starch using **(2,3-Dihydroxypropyl)trimethylammonium chloride**.

**Materials:**

- Corn starch
- **(2,3-Dihydroxypropyl)trimethylammonium chloride** (as a 50% solution)

- Sodium hydroxide (NaOH)
- Sodium sulfate (Na<sub>2</sub>SO<sub>4</sub>)
- Hydrochloric acid (HCl) for neutralization
- Ethanol
- Round bottom flask with stirrer and constant temperature bath
- Centrifuge

**Procedure:**

- Prepare a caustic solution by dissolving 2 g of NaOH in 97 g of water.[\[1\]](#)
- In a 500 mL round bottom flask placed in a 50°C water bath, add 15.4 g of a 50% solution of 3-chloro-2-hydroxypropyltrimethylammonium chloride to the caustic solution and stir.[\[1\]](#) The formation of the epoxide is indicated by a drop in pH from approximately 13.2 to 12.3.[\[1\]](#)
- Once the epoxide is formed, add 121.74 g of corn starch mixed with 2.7 g of Na<sub>2</sub>SO<sub>4</sub> to the flask, ensuring uniform dispersion.[\[1\]](#)
- Heat the mixture with stirring at 50°C for a designated reaction time (e.g., 8 hours).[\[1\]](#)
- After the reaction, neutralize the slurry with HCl.
- Wash the resulting cationic starch by centrifuging and resuspending the pellet in an ethanol/water mixture (e.g., 1:3 v/v) multiple times.[\[4\]](#)
- After the final wash, slurry the product in 95% ethanol, filter, and air-dry.[\[4\]](#)

## General Protocol for Assessing Skin Hydration (Corneometry)

This is a generalized protocol based on standard methods for evaluating the moisturizing effect of a topical product.

**Equipment:**

- Corneometer® CM 825 or similar capacitance-based skin hydration measurement device.

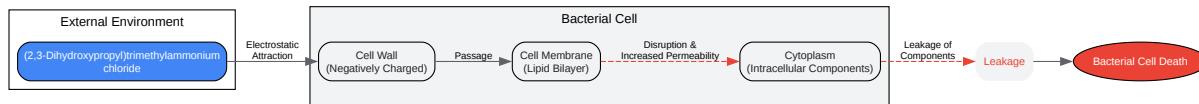
**Procedure:**

- Subject Acclimatization: Subjects should acclimate in a room with controlled temperature and humidity for at least 30 minutes before measurements are taken.[9]
- Baseline Measurement: Define test areas on the forearms. Take baseline skin hydration readings of the untreated areas using the Corneometer.[7][9]
- Product Application: Apply a standardized amount of the test formulation (e.g., 2 mg/cm<sup>2</sup>) to the designated test areas.[8] One area should be left untreated as a control.
- Post-Application Measurements: Take skin hydration readings at specified time points after application (e.g., 30 minutes, 1 hour, 2 hours, and 4 hours).[8][9]
- Data Analysis: Calculate the change in skin hydration from baseline for both the treated and untreated areas. Statistical analysis can be performed to determine the significance of the moisturizing effect.

## Mechanism of Action and Process Visualization

### Antimicrobial Mechanism of Action

The primary antimicrobial mechanism of quaternary ammonium compounds like **(2,3-Dihydroxypropyl)trimethylammonium chloride** involves the disruption of the microbial cell membrane. The positively charged cationic head of the molecule is attracted to the negatively charged components of the bacterial cell wall and membrane. This interaction leads to the disorganization of the lipid bilayer, increasing its permeability and causing leakage of essential intracellular components, which ultimately results in cell death.

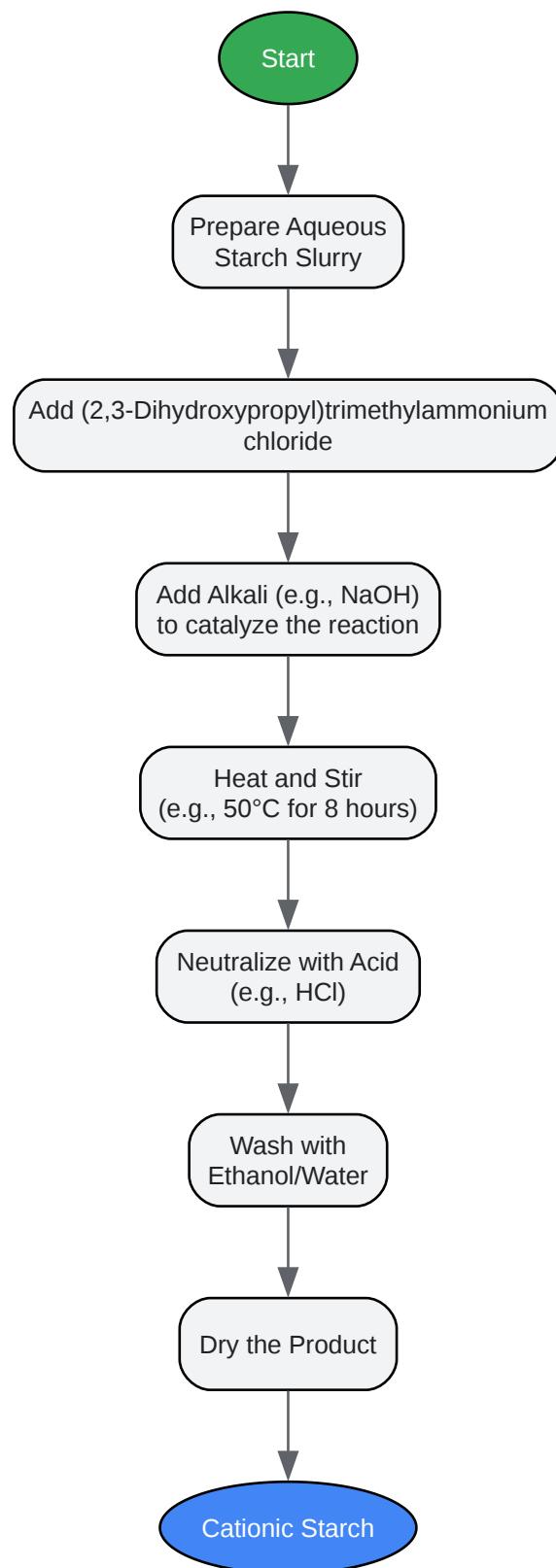


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Caption: Antimicrobial mechanism of action.

## Cationic Starch Synthesis Workflow

The synthesis of cationic starch involves the etherification of starch with **(2,3-Dihydroxypropyl)trimethylammonium chloride** under alkaline conditions. The process can be visualized as a series of sequential steps.

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Caption: Workflow for cationic starch synthesis.

## Safety and Regulatory Information

**(2,3-Dihydroxypropyl)trimethylammonium chloride** is listed in the EPA's Chemical and Products Database and is used in personal care products.<sup>[1]</sup> According to the European Chemicals Agency (ECHA) GHS classifications, it is not classified as hazardous by the majority of notifiers.<sup>[3]</sup> However, some notifications indicate potential for acute oral toxicity, skin irritation, and serious eye irritation.<sup>[3]</sup> As with any chemical, appropriate personal protective equipment should be used when handling, and the safety data sheet should be consulted for detailed information. In the United States, it is listed as a Pre-Manufacture Notices (PMN) substance and does not have an individual approval for use as a chemical in its own right but can be a component in a product covered by a group standard.<sup>[1]</sup>

## Conclusion

**(2,3-Dihydroxypropyl)trimethylammonium chloride** is a multifunctional cationic compound with established and emerging applications. Its role as a humectant in skincare and as a cationizing agent for polymer modification are well-documented. Further research into its antimicrobial properties and potential applications in drug delivery and other biomedical fields could unveil new opportunities for this versatile molecule. This guide has provided a foundational understanding of its properties and applications to support ongoing and future research endeavors.

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